Structural Elucidation and Synthetic Utility of 2-(2-Phenylethoxy)propan-1-ol

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Compound of Interest

Compound Name:	*2-(2-Phenylethoxy)propan-1-ol*
CAS No.:	*1864073-34-6*
Cat. No.:	*B2502506*

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Executive Summary & Chemical Constitution[1]

2-(2-Phenylethoxy)propan-1-ol is a specialized glycol ether derivative characterized by a branched propylene backbone linked to a phenethyl moiety. Unlike its more common regioisomer (1-(2-phenylethoxy)propan-2-ol), this molecule presents a primary hydroxyl group, significantly altering its reactivity profile and metabolic stability.[1]

This guide addresses the structural architecture, regioselective synthesis, and spectroscopic fingerprinting of this compound.[1] It is designed for medicinal chemists and process engineers requiring high-purity synthesis of primary alcohol-functionalized linkers.[1]

Molecular Architecture

- IUPAC Name: **2-(2-Phenylethoxy)propan-1-ol**[2]
- Molecular Formula:

  [1]
- Molecular Weight: 180.25 g/mol [1]

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- Chirality: The C2 position of the propyl chain is a stereogenic center, existing as (R) and (S) enantiomers.[1]
- Structural Class: Amphiphilic Glycol Ether / Phenylethanol Derivative.[1]

Physicochemical Profile (Calculated)

Property	Value	Structural Logic
LogP	1.8 - 2.1	Lipophilic phenyl tail balanced by hydrophilic primary -OH.[1]
Boiling Point	265°C - 275°C	Higher than 2-phenylethanol (219°C) due to increased molecular weight and ether oxygen H-bonding capability.[1]
H-Bond Donors	1	Primary hydroxyl group.[1]
H-Bond Acceptors	2	Ether oxygen + Hydroxyl oxygen.[1]

Synthetic Strategy: Regiocontrol in Epoxide Ring Opening[1]

The synthesis of **2-(2-Phenylethoxy)propan-1-ol** requires strict regiocontrol.[1] The most direct route involves the ring-opening of propylene oxide by 2-phenylethanol. However, the choice of catalyst dictates the product distribution.

The Regioselectivity Paradox

To obtain the primary alcohol (the target), one must force the nucleophile (2-phenylethanol) to attack the more substituted carbon of the epoxide ring.[1]

- Base Catalysis (

  ): Attacks the least hindered carbon

  Yields Secondary Alcohol (Undesired).[1]

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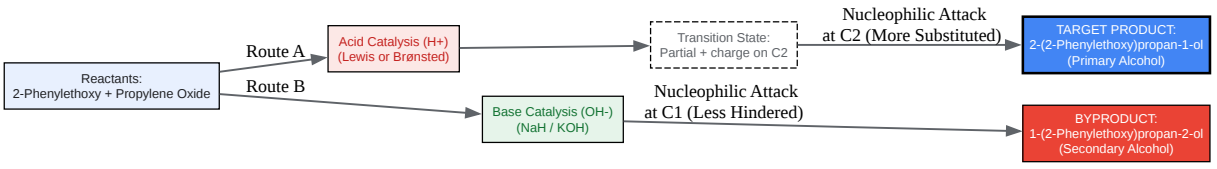
- Acid Catalysis (

  -like): Attacks the most substituted carbon due to partial carbocation stabilization

  Yields Primary Alcohol (Target).[1]

Reaction Pathway Diagram

The following diagram illustrates the divergent pathways and the requisite conditions to achieve the target structure.



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Caption: Divergent synthesis showing the acid-catalyzed route required to access the target primary alcohol regioisomer.

Experimental Protocol: Acid-Catalyzed Synthesis

Objective: Synthesis of **2-(2-Phenylethoxy)propan-1-ol** via Lewis Acid catalysis. Scale: 50 mmol (Pilot).

Reagents & Materials

- Substrate: 2-Phenylethanol (6.1 g, 50 mmol).
- Reagent: Propylene Oxide (3.5 g, 60 mmol) - Excess used to drive conversion.[1]
- Catalyst: Boron Trifluoride Etherate (

) - 0.5 mol%.[1]

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- Solvent: Dichloromethane (DCM), anhydrous.[1]

Step-by-Step Methodology

- Inert Atmosphere Setup: Flame-dry a 100 mL two-neck round-bottom flask. Equip with a magnetic stir bar, reflux condenser, and a pressure-equalizing addition funnel.[1] Flush with nitrogen (

).[1]

- Catalyst Activation: Charge the flask with 2-Phenylethanol (50 mmol) and anhydrous DCM (25 mL). Cool to 0°C in an ice bath. Add

  (0.25 mmol) dropwise via syringe.[1]

  - Expert Insight: Cooling is critical. The reaction is exothermic, and thermal runaway can degrade the regioselectivity, increasing the secondary alcohol impurity.[1]

- Epoxide Addition: Dissolve Propylene Oxide (60 mmol) in 10 mL DCM. Add this solution dropwise to the reaction mixture over 45 minutes, maintaining temperature

  .

- Reaction & Quench: Allow the mixture to warm to room temperature and stir for 4 hours. Monitor via TLC (Mobile phase: Hexane/EtOAc 3:1).[1]

  - Validation: The target primary alcohol typically runs slightly lower (

) than the secondary alcohol byproduct due to higher polarity/H-bonding accessibility.[1]

- Workup: Quench with saturated

  (20 mL). Extract with DCM (

  mL).[1] Wash combined organics with brine, dry over

  , and concentrate in vacuo.[1]

- Purification (Crucial): The crude oil will contain ~10-15% of the secondary alcohol regioisomer.

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- Method: Flash Column Chromatography.[1]
- Gradient: 0%

  30% EtOAc in Hexanes.[1]
- Fractions: Collect the later-eluting spot (primary alcohol).

Analytical Characterization (Fingerprinting)[1]

To validate the structure, one must distinguish the target (primary alcohol) from the byproduct (secondary alcohol). The key differentiator is the

-NMR signal of the proton adjacent to the hydroxyl group.[1]

-NMR Prediction (400 MHz,)

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Position	Shift (ppm)	Multiplicity	Integration	Assignment Logic
Aromatic	7.15 - 7.35	Multiplet	5H	Phenyl ring protons.[1]
	2.85	Triplet (Hz)	2H	Benzylic protons.[1]
	3.65	Triplet (Hz)	2H	Ether methylene (ethyl side).[1]
	3.55	Multiplet	1H	Methine proton at the branching point (deshielded by ether oxygen).[1]
	3.40 - 3.50	Doublet of doublets	2H	Diagnostic Peak. Primary alcohol methylene protons.[1]
	1.15	Doublet (Hz)	3H	Methyl group on the backbone.[1]

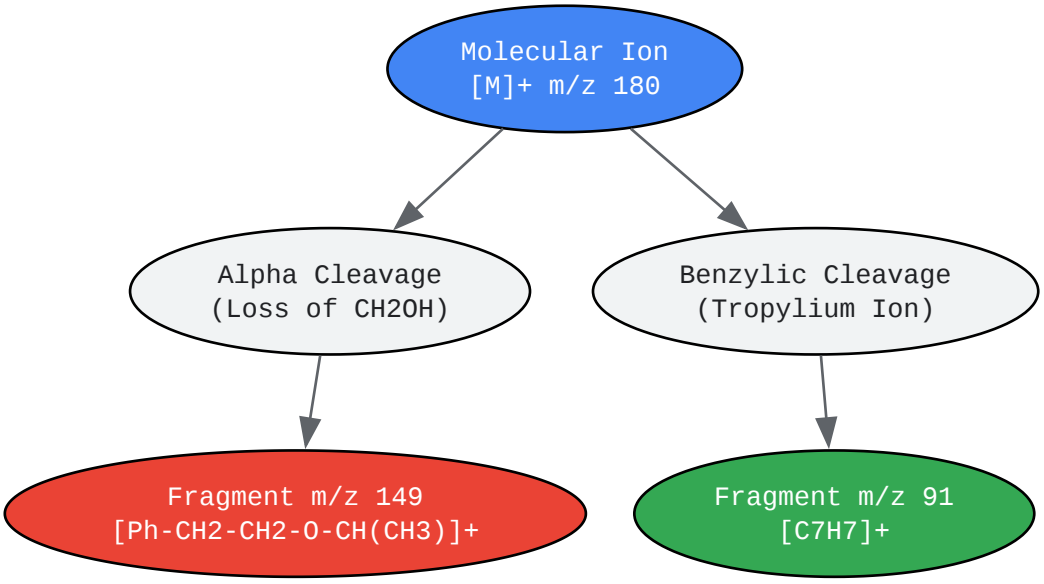
Diagnostic Check:

- Target (Primary Alcohol): The signal at 3.40-3.50 integrates for 2 protons.[1]
- Impurity (Secondary Alcohol): The signal adjacent to the OH would be a multiplet integrating for 1 proton at ~3.9-4.0.[1]

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Mass Spectrometry Fragmentation Logic

The fragmentation pattern provides confirmation of the ether linkage and the backbone structure.[1]



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Caption: Key fragmentation pathways in Electron Impact (EI) Mass Spectrometry.[1]

Applications in Drug Development[1]

Linker Chemistry (PROTACs & Conjugates)

This molecule serves as a non-standard "PEG-like" linker.[1] The phenyl ring provides a

-

stacking handle for binding pockets, while the primary alcohol allows for facile conjugation to ligands or warheads via esterification or carbamate formation.[1]

Metabolic Stability

Unlike linear PEG chains which are prone to rapid oxidative degradation, the branching methyl group at C2 (adjacent to the ether oxygen) provides steric protection against cytochrome P450-mediated O-dealkylation.[1]

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